

Application of Diisobutyl Adipate in Polymer Science Studies

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Compound of Interest

Compound Name: *Diisobutyl adipate*

Cat. No.: *B7801839*

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For: Researchers, scientists, and drug development professionals.

Abstract

Diisobutyl adipate (DIBA) is a versatile, low-viscosity emollient ester increasingly utilized in polymer science as a plasticizer. Its primary function is to enhance the flexibility, durability, and processability of various polymers by reducing the intermolecular forces between polymer chains. This document provides detailed application notes and experimental protocols for the use of DIBA in polymer science, with a focus on its role as a plasticizer for polyvinyl chloride (PVC) and its potential applications in biodegradable polymers and drug delivery systems. Quantitative data on the effects of DIBA and analogous adipate plasticizers on polymer properties are summarized, and relevant experimental workflows are illustrated.

Introduction

Diisobutyl adipate (CAS 141-04-8) is a diester of isobutyl alcohol and adipic acid, presenting as a colorless, oily liquid. In polymer science, DIBA is primarily recognized for its efficacy as a plasticizer, an additive that increases the plasticity or fluidity of a material. It is compatible with a range of polymers, including ethylenic resins, cellulosic resins, and synthetic rubbers. The incorporation of DIBA into a polymer matrix lowers the glass transition temperature (T_g), melt viscosity, and elastic modulus, thereby improving flexibility and making the material easier to process.

Beyond its role as a plasticizer, DIBA is also explored as a chemical intermediate in the synthesis of specialty polymers and for its potential in developing antibacterial and biodegradable materials. This document will delve into the practical applications of DIBA in polymer science, providing researchers with the necessary data and protocols to effectively utilize this compound in their studies.

Key Applications in Polymer Science

Plasticization of Polyvinyl Chloride (PVC)

DIBA is an effective plasticizer for PVC, a widely used thermoplastic polymer. The addition of DIBA to PVC formulations enhances flexibility, particularly at low temperatures, and improves the overall workability of the material.

Mechanism of Action: DIBA molecules intercalate between the long PVC polymer chains, disrupting the strong intermolecular forces (van der Waals forces) that hold them together. This separation increases the "free volume" within the polymer matrix, allowing the chains to move more freely past one another. The result is a more flexible and less brittle material with a lower glass transition temperature (T_g).

Quantitative Data:

While specific data for DIBA is limited in the readily available scientific literature, the effects of analogous adipate plasticizers, such as dibutyl adipate (DBA) and dioctyl adipate (DOA), on PVC properties provide a strong indication of DIBA's performance.

Table 1: Effect of Adipate Plasticizers on the Mechanical Properties of PVC

Property	Unplasticized PVC	PVC + 40phr DOA	PVC + 50phr DBA (hypothetical)
Tensile Strength (MPa)	~50	~15-25	Decreased
Elongation at Break (%)	<50	~250-400	Increased
Hardness (Shore A)	~100	~70-90	Decreased
Glass Transition Temp (°C)	~82	~-20 to -40	Significantly Decreased

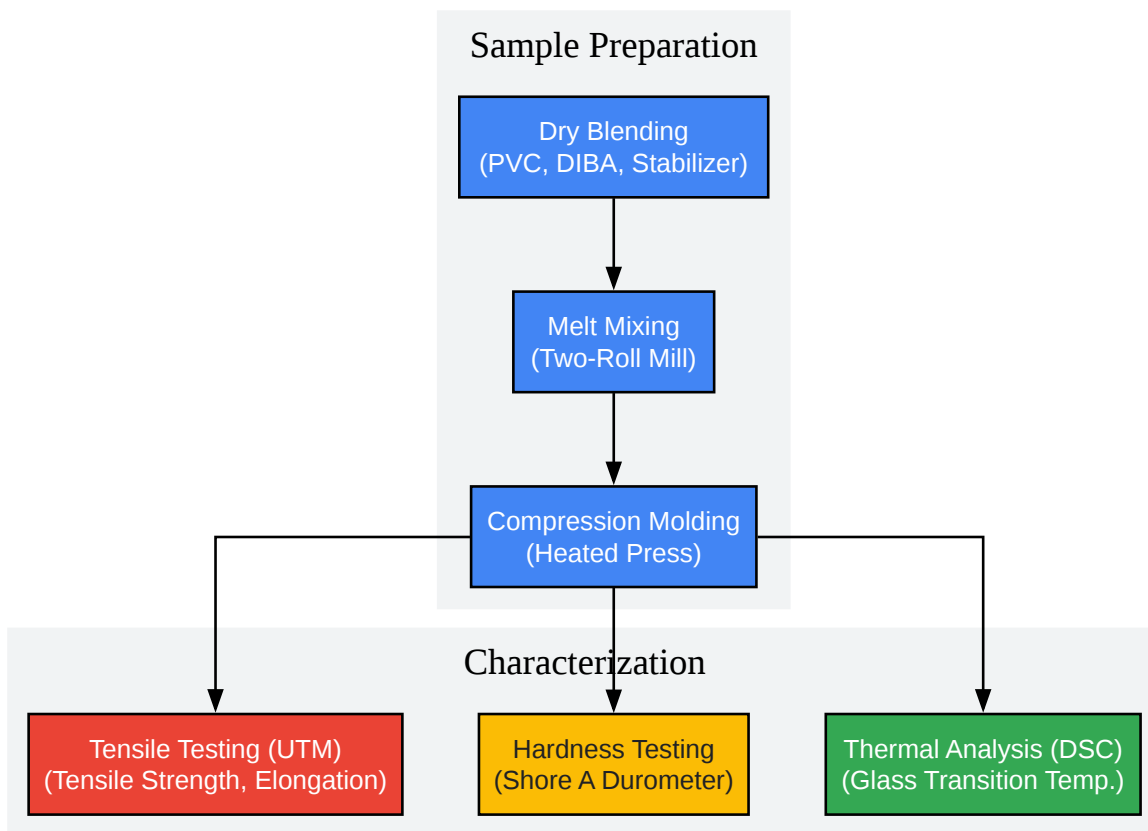
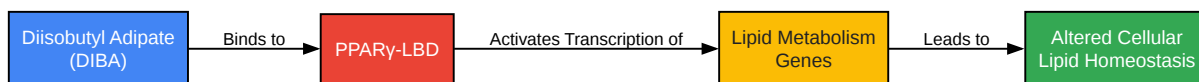
Note: "phr" denotes parts per hundred of resin. Data for DOA is generalized from typical PVC formulation data. Data for DBA is inferred from the known effects of adipate plasticizers.

Application in Biodegradable Polymers

The development of biodegradable polymers is a critical area of research aimed at mitigating plastic pollution. Adipate-based polyesters, such as poly(butylene adipate-co-terephthalate) (PBAT), are known for their biodegradability. While DIBA is not a structural component of PBAT, its use as a plasticizer in biodegradable polymer blends can be explored to modify their mechanical properties and degradation rates. The presence of ester linkages in DIBA suggests it is susceptible to hydrolysis, a key step in the biodegradation process of many polymers.

Hypothetical Signaling Pathway for DIBA's Effect on Lipid Metabolism:

Recent studies have suggested that DIBA may interact with biological systems by activating the peroxisome proliferator-activated receptor gamma (PPAR γ), a key regulator of lipid metabolism. While this is not directly a polymer science application, it is relevant for researchers in drug development and biocompatible materials.



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